

BODIPY 558/568 C12: A Technical Guide for Cellular Biology Applications

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Compound of Interest		
Compound Name:	Bodipy 558/568 C12	
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Introduction

BODIPY 558/568 C12 is a fluorescent fatty acid analog that has become an indispensable tool in cell biology for the investigation of lipid metabolism and dynamics.[1][2][3] Its unique photophysical properties, including high quantum yield, sharp emission peaks, and relative insensitivity to environmental polarity and pH, make it an excellent probe for visualizing and tracking the fate of fatty acids within living and fixed cells.[4] This technical guide provides an in-depth overview of the core applications of BODIPY 558/568 C12, detailed experimental protocols, and a summary of its key characteristics.

The core of **BODIPY 558/568 C12**'s utility lies in its structural design: a BODIPY fluorophore conjugated to a 12-carbon lauric acid chain.[2] This lipophilic tail allows the molecule to readily cross the cell membrane and be metabolized by cellular enzymes, mimicking the behavior of natural fatty acids.[5][6] Once inside the cell, it is esterified and incorporated into neutral lipids, primarily triacylglycerols and cholesteryl esters, which are stored within lipid droplets.[7][8] This specific accumulation within the hydrophobic core of lipid droplets enables high-contrast imaging of these dynamic organelles.[6][7]

Core Properties and Spectral Characteristics

A thorough understanding of the spectral properties of **BODIPY 558/568 C12** is crucial for designing and executing successful imaging experiments. The quantitative data below has



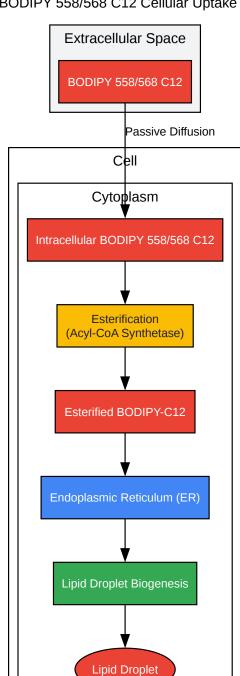
been compiled from various sources to provide a comprehensive reference.

Property	Value	References
Maximum Excitation Wavelength	558 nm	[1][3][4]
Maximum Emission Wavelength	568 nm	[1][3][4]
Molecular Formula	C25H30BF2N2O2S · H	[1][3]
Molecular Weight	472.4 g/mol	[1][3]
Solubility	Soluble in DMSO and DMF	[1][3]
Commonly Referred As	Red C12	[1][7][8]

Mechanism of Cellular Uptake and Incorporation

The mechanism by which **BODIPY 558/568 C12** labels lipid droplets is a multi-step process that mirrors the metabolic pathway of natural fatty acids. This process allows for the investigation of fatty acid trafficking and lipid droplet biogenesis.





Mechanism of BODIPY 558/568 C12 Cellular Uptake and Localization

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Caption: Cellular uptake and incorporation of **BODIPY 558/568 C12** into lipid droplets.



Key Applications and Experimental Protocols

BODIPY 558/568 C12 is a versatile tool with a broad range of applications in cell biology, primarily centered around the study of lipid droplets and fatty acid metabolism.

Visualization of Lipid Droplets in Live and Fixed Cells

The most common application of **BODIPY 558/568 C12** is the fluorescent labeling of lipid droplets for visualization by microscopy. This can be performed in both live and fixed cells, allowing for dynamic tracking of lipid droplet formation, movement, and degradation.[4][9]

Materials:

- BODIPY 558/568 C12 stock solution (e.g., 1-10 mM in DMSO)
- Cell culture medium (serum-free or complete, depending on the experiment)
- Phosphate-buffered saline (PBS)
- Fixative (e.g., 4% paraformaldehyde in PBS) for fixed cell imaging
- Mounting medium

Procedure for Live Cell Imaging:

- Culture cells to the desired confluency on a suitable imaging dish or slide.
- Prepare a working solution of BODIPY 558/568 C12 in cell culture medium. A final
 concentration of 5-10 μM is a good starting point, but this may need to be optimized for your
 cell type.[10]
- Remove the existing culture medium from the cells and wash once with PBS.
- Add the BODIPY 558/568 C12 working solution to the cells.
- Incubate for 15-30 minutes at 37°C in a CO2 incubator.[7] Incubation times can be varied to study fatty acid uptake over time.[8]
- Wash the cells twice with PBS to remove excess probe.



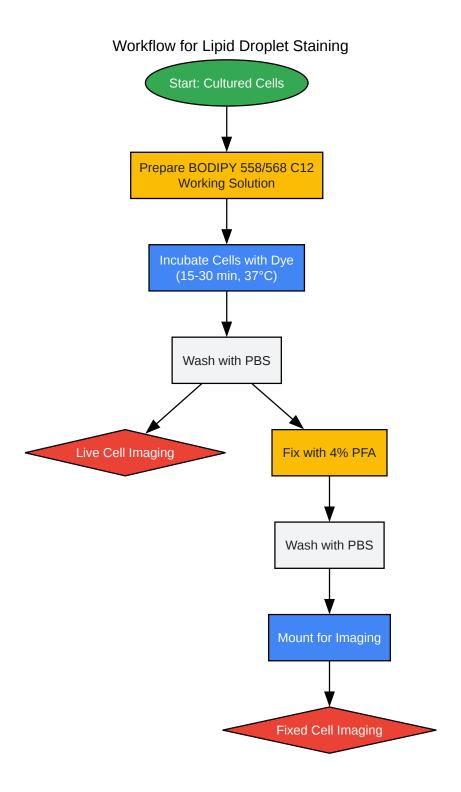


- Add fresh culture medium or a suitable imaging buffer to the cells.
- Image the cells using a fluorescence microscope with appropriate filter sets (Excitation/Emission: ~558/568 nm).[4]

Procedure for Fixed Cell Imaging:

- Perform steps 1-5 from the live-cell imaging protocol.
- · Wash the cells twice with PBS.
- Fix the cells with 4% paraformaldehyde in PBS for 10-15 minutes at room temperature.[9]
- · Wash the cells three times with PBS.
- (Optional) Permeabilize the cells with a detergent like 0.1% Triton X-100 in PBS if co-staining with antibodies is desired.
- Mount the coverslip onto a microscope slide using a suitable mounting medium.
- Image the cells using a fluorescence microscope.





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Caption: A generalized workflow for staining lipid droplets with BODIPY 558/568 C12.



Fatty Acid Uptake and Trafficking Assays

BODIPY 558/568 C12 can be used in pulse-chase experiments to monitor the rate of fatty acid uptake and their subsequent trafficking to various cellular compartments, such as mitochondria. [10][11]

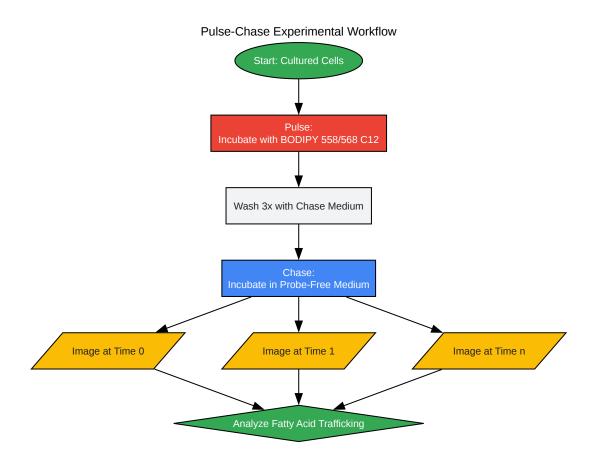
Materials:

- BODIPY 558/568 C12 stock solution
- "Pulse" medium: Cell culture medium containing BODIPY 558/568 C12 (e.g., 5 μΜ)[11]
- "Chase" medium: Complete cell culture medium without the fluorescent probe[11]
- Other fluorescent probes for co-localization (e.g., MitoTracker Green)[12]

Procedure:

- Plate cells and culture overnight.
- Pulse: Replace the culture medium with the "pulse" medium and incubate for a defined period (e.g., 1 hour) to allow for the uptake and incorporation of the fluorescent fatty acid into lipid droplets.[10]
- Chase: Remove the "pulse" medium, wash the cells three times with chase medium, and then add fresh chase medium.[11]
- Incubate the cells for various time points (e.g., 0, 1, 4, 24 hours) to track the movement of the fluorescent lipid.
- At each time point, image the cells using fluorescence microscopy. For co-localization studies, co-stain with other organelle-specific dyes during the final incubation step.[12]





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